

Application Note: Analysis of Perthane using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Perthane*

Cat. No.: *B1679655*

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Abstract

This application note details a comprehensive method for the identification and quantification of **Perthane**, a synthetic organochlorine insecticide, using gas chromatography-mass spectrometry (GC-MS). **Perthane**, also known as Ethylan, is chemically designated as 1,1-dichloro-2,2-bis(p-ethylphenyl)ethane[1][2][3]. Due to its persistence and potential environmental impact, sensitive and specific analytical methods are crucial for its monitoring in various matrices. This document provides a detailed experimental protocol, including sample preparation, GC-MS parameters, and characteristic mass spectrometric data to aid researchers, scientists, and drug development professionals in the accurate analysis of **Perthane**.

Introduction

Perthane is an insecticide previously used for controlling pests on vegetables and in the textile industry to manage moths and carpet beetles[1]. Its chemical structure, C₁₈H₂₀Cl₂, and properties necessitate robust analytical techniques for detection at trace levels[1]. Gas chromatography coupled with mass spectrometry (GC-MS) offers high sensitivity and selectivity, making it an ideal method for the analysis of semi-volatile compounds like **Perthane**. This application note outlines a generalized yet detailed protocol that can be adapted for various sample matrices.

Experimental Protocol

1. Sample Preparation (QuEChERS Method)

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is recommended for the extraction of **Perthane** from solid matrices such as food or environmental samples.

- Homogenization: Weigh 10-15 grams of the homogenized sample into a 50 mL centrifuge tube.
- Extraction: Add 10-15 mL of acetonitrile (with 1% acetic acid) to the sample. For samples with high water content, the addition of anhydrous magnesium sulfate can aid in the extraction.
- Salting Out: Add magnesium sulfate and sodium acetate to induce phase separation. Vortex the mixture vigorously.
- Centrifugation: Centrifuge the sample at 5,000 rpm for 10 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer the supernatant to a new tube containing primary secondary amine (PSA) sorbent and magnesium sulfate to remove interferences such as fatty acids and sugars.
- Final Centrifugation and Collection: Vortex and centrifuge the sample again at 10,000 rpm for 5 minutes. Collect the supernatant for GC-MS analysis.

2. GC-MS Instrumentation and Parameters

The following parameters are a robust starting point for the analysis of **Perthane** and can be optimized for specific instrumentation and matrices.

Parameter	Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 7010B Triple Quadrupole MS or equivalent single quadrupole MS
GC Column	HP-5MS (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 μ m film thickness
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Injection Mode	Splitless, 2 μ L injection volume
Inlet Temperature	250 °C
Oven Temperature Program	Initial temperature of 150 °C, ramp at 30 °C/min to 280 °C, hold for 10 minutes. An alternative program could be an initial temperature of 50°C for 2.5 minutes, then ramp at 10°C/min to 300°C and hold for 5 minutes.
MS Transfer Line Temp.	280-300 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	m/z 40-450
Solvent Delay	3-5 minutes

Data Presentation

Quantitative Data Summary

The following table summarizes the key quantitative data for the GC-MS analysis of **Perthane**. Retention times can vary depending on the specific GC column and oven temperature program used.

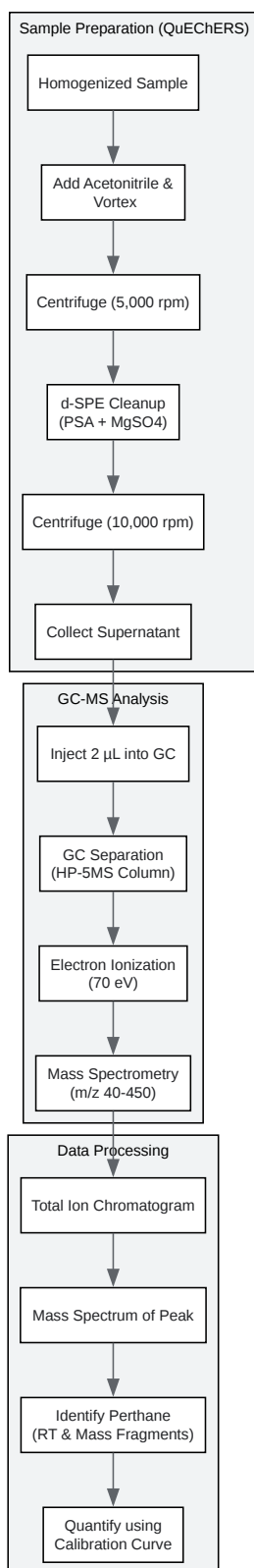
Parameter	Value	Source
Retention Time (RT)	~16.92 - 18.95 min	
Molecular Formula	C18H20Cl2	
Molecular Weight	307.26 g/mol	
Monoisotopic Mass	306.0942 Da	

Characteristic Mass Fragments

The mass spectrum of **Perthane** is characterized by several key fragment ions. The base peak is typically observed at m/z 223.

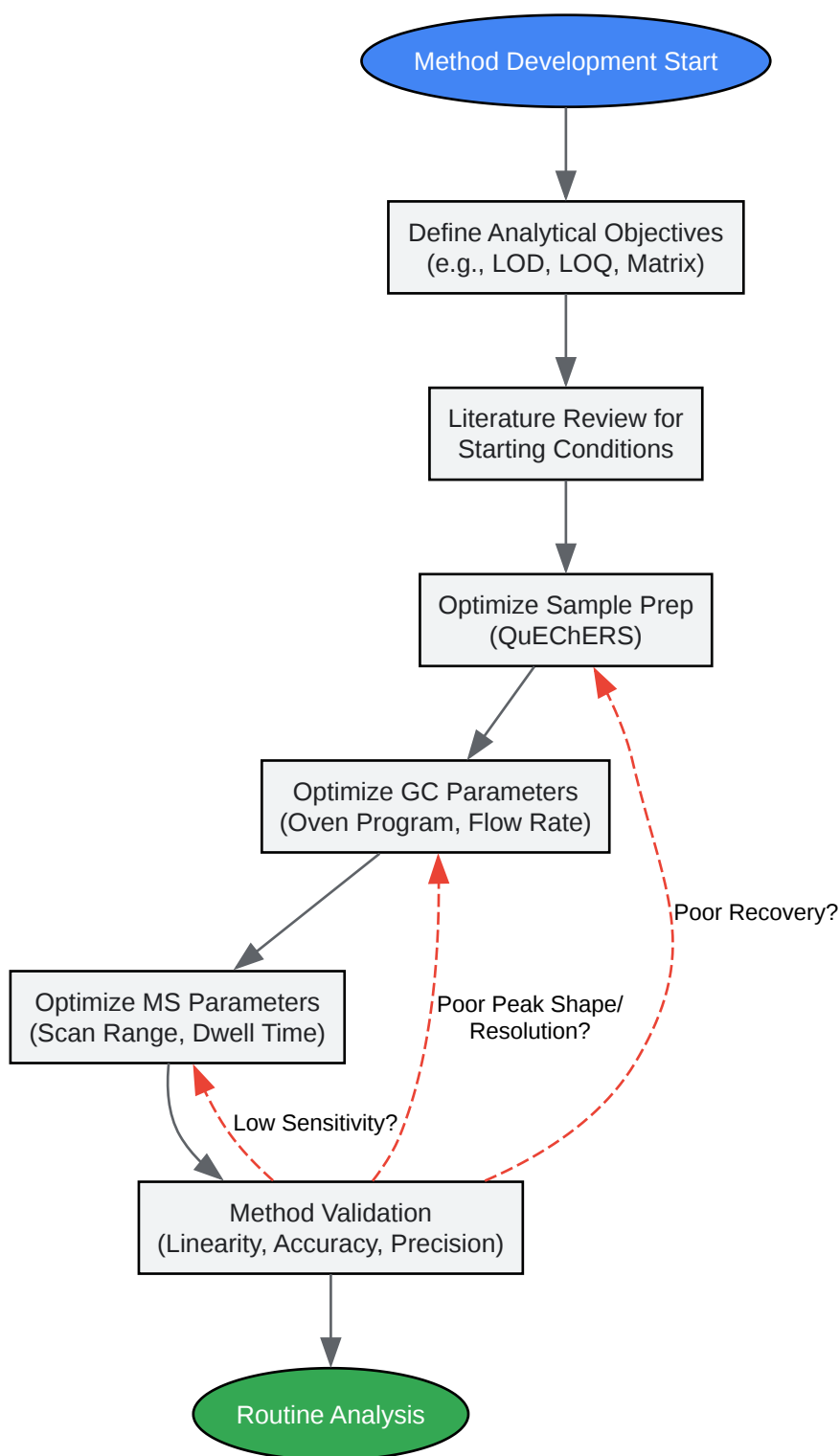
Mass-to-Charge Ratio (m/z)	Proposed Ion/Fragment	Relative Abundance	Source
223	[M-C6H4Cl]+	High (Often Base Peak)	
179	[C14H11]+	High	
224	Isotope peak of m/z 223	Moderate	
167	[C13H11]+	Moderate	
165	[C13H9]+	Moderate	
192	[C15H12]+	Moderate	

Visualizations



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Caption: Workflow for the GC-MS analysis of **Perthane**.



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Caption: Logical flow for method development and troubleshooting.

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